

Navigating the Identity of BY13: A Multifaceted Research Tool

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Compound of Interest

Compound Name: BY13

Cat. No.: B15544700

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The designation "**BY13**" in the research and drug development landscape is not a singular entity but rather a label attributed to a variety of distinct biological and chemical tools. Without a more specific context, "**BY13**" can refer to several different products, each with a unique function and application. This guide aims to clarify the potential identities of **BY13** and awaits your guidance to provide a detailed comparative analysis for the specific tool relevant to your interests.

Below are the potential research tools identified under the "**BY13**" nomenclature. Please review the following summaries to identify the tool of interest for a comprehensive comparison guide.

BY13 as a PROTAC Degradator in Oncology

A promising candidate in cancer research, **BY13** is identified as a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of the steroid receptor coactivator-3 (SRC-3).

- **Primary Function:** **BY13** is designed to induce the degradation of the SRC-3 protein, which plays a crucial role in the development of endocrine resistance in breast cancer.^[1]
- **Mechanism of Action:** As a PROTAC, **BY13** functions by linking the SRC-3 protein to the E3 ubiquitin ligase, thereby tagging SRC-3 for degradation by the proteasome. This selectively blocks the estrogen receptor (ER) signaling pathway.^[1]

- Therapeutic Area: Primarily investigated for its potential to overcome endocrine resistance in breast cancer.[1]
- Developer: Chengdu Baiyu Pharmaceutical Co. Ltd. is associated with a drug designated "BY-13," which is described as a TLR modulator for immune system diseases like systemic lupus erythematosus. It is possible this is a distinct compound from the SRC-3 degrader.[1]

BY13 in Pharmacokinetic Studies of Bevacizumab

In the context of biopharmaceutical analysis, "BY13" is part of the product code AMS.BEB-BY13, which corresponds to a Biotinylated Anti-Bevacizumab Antibody (clone AY13).

- Primary Function: This antibody is used as a critical reagent in immunoassays to detect and quantify the cancer drug bevacizumab (brand name Avastin®) in biological samples.[2][3][4][5]
- Application: It is primarily utilized in pharmacokinetic (PK) and pharmacodynamic (PD) studies to understand the absorption, distribution, metabolism, and excretion of bevacizumab.[2][3]
- Methodology: It is a key component in developing bridging ELISAs for bevacizumab detection in serum.[3][4]

BY13 Monoclonal Antibodies in Immunology and Cell Biology

The "BY13" identifier is also associated with several monoclonal antibodies targeting different proteins:

- BN13: An Anti-human CTLA-4 Antibody: This monoclonal antibody targets the cytotoxic T-lymphocyte-associated protein 4 (CTLA-4), an immune checkpoint protein. It is used in cancer immunotherapy research to block CTLA-4 and enhance anti-tumor immune responses.[6]
- BV13: An Anti-mouse CDH5 (VE-Cadherin) Antibody: This rat monoclonal antibody is specific for mouse Cadherin-5, an essential protein in cell-to-cell adhesion in endothelial

cells. It is employed in research areas such as angiogenesis and vascular biology, with applications in Western blotting, immunohistochemistry, and flow cytometry.[7]

- **B-B13: An Anti-human IL-13 Antibody:** This mouse monoclonal antibody is used to detect and neutralize human Interleukin-13 (IL-13), a cytokine involved in allergic inflammation and other immune responses. Its applications include ELISA, ELISPOT, and neutralization assays.[8]

BY13 as a Kinase Inhibitor

In the field of signal transduction, "Compound 13" is described as a B-Raf inhibitor.

- **Primary Function:** This compound is a potent inhibitor of B-Raf and C-Raf kinases, which are components of the MAPK/ERK signaling pathway often dysregulated in cancer.[9]
- **Application:** It serves as a research tool to study the roles of Raf kinases in cancer cell proliferation and survival.[9]

Next Steps

To provide you with a valuable and accurate comparison guide, please specify which of the "BY13" research tools listed above is relevant to your work. Once you have identified the correct tool, we will proceed with a comprehensive analysis, including:

- A detailed comparison with alternative research tools.
- A summary of quantitative performance data in structured tables.
- Detailed experimental protocols for key applications.
- Diagrams of relevant signaling pathways and experimental workflows.

We look forward to your clarification to proceed with your request.

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